

# A Comparative Guide to the Rheological Properties of Carbomer 934 and Carbomer 940

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For Researchers, Scientists, and Drug Development Professionals

Carbomers, high molecular weight polymers of acrylic acid, are critical excipients in the pharmaceutical and cosmetic industries, primarily used as thickening, suspending, and stabilizing agents. The specific grade of Carbomer chosen can significantly impact the final product's texture, stability, and performance. This guide provides an objective comparison of the rheological properties of two widely used grades, **Carbomer 934** and Carbomer 940, supported by experimental data and protocols.

# **Core Rheological Differences**

**Carbomer 934** and Carbomer 940 are both high molecular weight polyacrylic acid polymers cross-linked with polyalkenyl ethers. However, subtle differences in their structure, specifically the degree of cross-linking, lead to distinct rheological profiles.

Carbomer 940 is renowned for its exceptional viscosity-building capacity and clarity in gel formulations.[1][2] It typically produces gels with a "short flow" rheology, meaning they are thick and non-drip at rest but spread easily under application of shear.[1] This property makes it ideal for clear hydrogels, sanitizers, and topical formulations where high viscosity and a clean, non-sticky feel are desired.[1][3] However, Carbomer 940 is noted to have low resistance to ions and shear.[3]

**Carbomer 934** generally provides medium to high viscosity, often slightly lower than that of Carbomer 940 under identical conditions.[1][4] It is recognized for its stability at high viscosity







and is a robust suspending agent.[3] A key advantage of **Carbomer 934** is its better tolerance to electrolytes compared to Carbomer 940, making it a more suitable choice for formulations containing salts or active pharmaceutical ingredients that may dissociate into ions.[1] Both **Carbomer 934** and 940 have been shown to be relatively insensitive to high-shear mixing during preparation, which does not significantly alter the final viscosity of the neutralized gel.[5]

All Carbomer gels exhibit pronounced shear-thinning (pseudoplastic) behavior, where viscosity decreases as the applied shear rate increases.[6][7] This is a desirable property for topical applications, allowing a product to appear thick in its container but flow easily upon application to the skin.

#### **Quantitative Data Comparison**

The following table summarizes the key rheological parameters for **Carbomer 934** and Carbomer 940 based on pharmacopeial standards and experimental studies. It is crucial to note that viscosity is highly dependent on concentration, pH, and the specific neutralizing agent used.



Rheological Property	Carbomer 934	Carbomer 940	Test Conditions
Viscosity (USP/NF)	30,500 – 39,400 mPa·s	40,000 – 60,000 mPa·s	0.5% w/v aqueous dispersion, neutralized, measured by rotational viscometer at 20 rpm, 25°C.[8][9]
Viscosity (Commercial Grade)	40,000 − 60,000 mPa·s	Not specified	0.5% w/w mucilage, 20 rpm, 25°C.[10]
Viscosity (Direct Comparison Study)	8,902 mPa·s	9,070 mPa⋅s	0.5% w/w hydrogel formulation, neutralized.[4]
Flow Characteristics	Medium-to-High Viscosity	High Viscosity, Short Flow	Qualitative description.[1][3]
Yield Stress	Possesses yield stress	Possesses yield stress (non-zero above 0.45 wt%).[6] [11]	The minimum shear stress required to initiate flow.
Behavior	Shear-thinning	Shear-thinning	Viscosity decreases with increasing shear rate.[6][7]

## **Experimental Protocols**

Accurate and reproducible rheological measurements depend on standardized sample preparation and testing procedures.

### Sample Preparation: Aqueous Gel (0.5% w/v)

Dispersion: Vigorously stir 400 mL of deionized water in a beaker with an overhead stirrer.
 Slowly and carefully sift 2.5 g of Carbomer powder onto the surface of the vortex to avoid clumping. Continue stirring until the powder is fully dispersed.



- Hydration: Cover the beaker and allow the dispersion to stand for a minimum of 2 hours (or up to 24 hours for complete hydration) to allow the polymer particles to fully swell.[6]
- Neutralization: While stirring gently, add a 10% w/v solution of a neutralizing agent, such as sodium hydroxide (NaOH) or triethanolamine (TEA), dropwise. Monitor the pH continuously with a calibrated pH meter. Continue adding the neutralizer until a pH of 7.0 ± 0.2 is reached.
   [12] The dispersion will transform into a viscous, clear gel.
- Equilibration: Allow the neutralized gel to stand for at least 30 minutes in a temperaturecontrolled water bath at 25°C to ensure thermal equilibrium and allow any entrapped air bubbles to escape.[12]

#### **Rheological Measurement**

- Rotational Viscometry (e.g., Brookfield Viscometer):
  - Apparatus: Brookfield DV-II+ Pro Viscometer or equivalent.
  - Spindle: Select an appropriate spindle (e.g., LV-4 or LV-5) and speed (e.g., 10 or 20 rpm)
     to obtain a torque reading between 20% and 80%.
  - Procedure: Gently lower the selected spindle into the center of the conditioned gel sample
    until it is immersed to the marked level. Allow the spindle to rotate for at least 1 minute or
    until the viscosity reading stabilizes. Record the viscosity in mPa·s.[12]
- Oscillatory Rheometry (e.g., Controlled-Stress Rheometer):
  - Apparatus: Anton Paar MCR 302 Rheometer or equivalent with a parallel plate or coneand-plate geometry.
  - Procedure for Yield Stress (Stress Sweep): Perform an oscillatory stress sweep at a
    constant frequency (e.g., 1 Hz), logarithmically increasing the shear stress. The yield
    stress can be determined from the crossover point of the storage modulus (G') and loss
    modulus (G").[13][14]
  - Procedure for Flow Curve (Shear Rate Sweep): Perform a steady-shear rate sweep over a
    defined range (e.g., 0.01 to 100 s<sup>-1</sup>) to generate a flow curve (viscosity vs. shear rate),

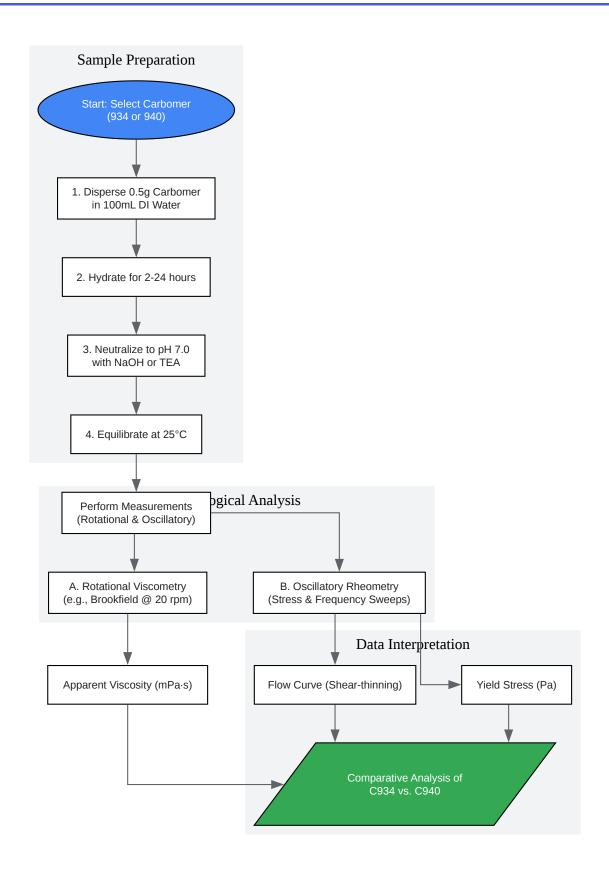


which demonstrates the shear-thinning behavior.[14]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comparative rheological analysis of **Carbomer 934** and Carbomer 940.





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Fig. 1: Workflow for comparative rheological analysis of Carbomer gels.



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